

# Personal protective equipment for handling Iridium trichloride hydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Iridium trichloride hydrate

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## Essential Safety and Handling Guide for Iridium Trichloride Hydrate

This guide provides immediate safety, operational, and disposal protocols for the handling of **Iridium trichloride hydrate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Identifier:

- Name: Iridium(III) chloride hydrate
- Synonyms: **Iridium trichloride hydrate**, Iridium chloride trihydrate, Iridium chloride hexahydrate[1]
- CAS Number: 14996-61-3[1][2][3]

## Hazard Summary

**Iridium trichloride hydrate** is a dark green-black crystalline powder that may cause eye and skin irritation.[4] It is also moisture-sensitive.[2][4] Ingestion and inhalation may lead to irritation of the digestive and respiratory tracts, respectively.[4] The full toxicological properties of this substance have not been completely investigated.[4] Under fire conditions, it may decompose to produce hazardous products such as hydrogen chloride gas and iridium oxide fumes.[1]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Iridium trichloride hydrate** to minimize exposure.

PPE Category	Specification	Standard Compliance
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166.[4][5]
Skin Protection	Chemically resistant, impervious gloves (e.g., Natural rubber).	Inspect gloves prior to use.[5][6]
Body Protection	Appropriate protective clothing to prevent skin exposure, such as a lab coat. Long-sleeved clothing is recommended.	Select based on the concentration and amount of the dangerous substance at the specific workplace.[3][5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if dust is generated or exposure limits are exceeded.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[2][4] Use a P95 (US) or P1 (EU EN 143) particle respirator for nuisance exposures.[5]

## Operational and Handling Protocols

Handling:

- Handle in a well-ventilated area, preferably under a chemical fume hood.[2]
- Avoid the formation of dust and aerosols.[5][6]
- Avoid contact with skin, eyes, and clothing.[1][4]
- Do not breathe in dust.[2]

- Wash hands thoroughly after handling and before breaks.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)

#### Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- Keep containers tightly sealed in a designated corrosives area.[\[2\]](#)
- Protect from moisture.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, alkalis, organic solvents, and metal powders.[\[1\]](#)

## First Aid Measures

Immediate medical attention is required for all exposure routes.[\[2\]](#)

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the upper and lower eyelids.[1][4] Remove contact lenses if present and easy to do so.[1][2] Seek immediate medical attention.[2][4]
Skin Contact	Remove all contaminated clothing and shoes immediately.[2][4] Wash the affected area with soap and plenty of water for at least 15 minutes. [1][4] Seek medical attention if irritation persists. [1]
Inhalation	Move the individual to fresh air immediately.[1][4] If breathing is difficult, provide oxygen.[4] If the person is not breathing, give artificial respiration.[2][4] Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting.[1][2] If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water.[4] Never give anything by mouth to an unconscious person.[1][4] Seek immediate medical attention. [4]

## Spill and Disposal Plans

Spill Cleanup Protocol: In the event of a spill, follow these steps while wearing the appropriate PPE:

- Evacuate and Secure: Alert others in the vicinity and evacuate the immediate area if necessary.[5] Eliminate all sources of ignition.[1]
- Ventilate: Ensure the area is well-ventilated.[4]
- Containment: Prevent the spill from spreading or entering drains.[1][5][7] Create a dike around the spill using inert absorbent materials like sand, earth, diatomaceous earth, or

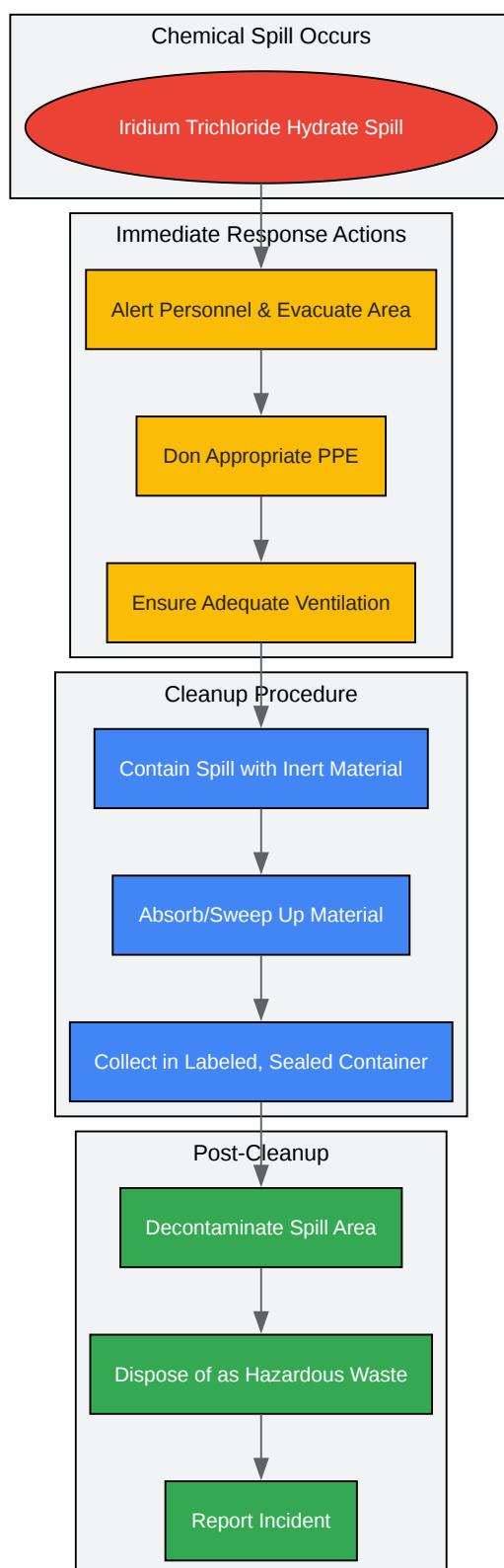
vermiculite.[8]

- Cleanup:
  - For solid spills, carefully sweep or scoop up the material, avoiding dust generation, and place it into a suitable, dry, closed container for disposal.[1][4]
  - For liquid spills, cover with an inert, non-combustible absorbent material.[8] Work from the outside of the spill inwards.[9]
- Decontamination: After the material has been collected, clean the spill area with soap and water.[9]
- Disposal: Label the container with the collected waste clearly and dispose of it as hazardous waste in accordance with federal, state, and local regulations.[2][9]

#### Waste Disposal:

- Dispose of unused product and contaminated materials at an approved waste disposal plant.[2]
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5][6]
- Always consult with a licensed professional waste disposal service.[5] Do not allow the product to enter drains.[5][6]

## Emergency Response Workflow



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Caption: Workflow for handling a chemical spill of **Iridium trichloride hydrate**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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